

An In-depth Technical Guide to the Physical Properties of Ethyl 4-ethoxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-ethoxybenzoate

Cat. No.: B1215943

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This guide provides a comprehensive overview of the key physical properties of **Ethyl 4-ethoxybenzoate**, with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development, presenting data in a structured format and outlining relevant experimental methodologies.

Physical Properties of Ethyl 4-ethoxybenzoate

Ethyl 4-ethoxybenzoate is a benzoate ester that presents as a colorless to light yellow liquid at room temperature.[1] It is characterized by its stability under normal conditions and is incompatible with strong oxidizing agents.[2][3]

The melting and boiling points of **Ethyl 4-ethoxybenzoate** are summarized in the table below. These values are critical for understanding the compound's physical state at various temperatures, which is essential for handling, storage, and application in research and development.

Physical Property	Value	Conditions
Melting Point	9 °C	Atmospheric Pressure
Boiling Point	275 °C	Atmospheric Pressure (760 mmHg)[1][4][5][6]
145-150 °C	Reduced Pressure (13 mmHg) [2][3]	

Experimental Protocols for Physical Property Determination

While specific experimental reports for determining the physical properties of **Ethyl 4-ethoxybenzoate** are not detailed in the provided search results, standard methodologies for determining melting and boiling points of organic compounds are well-established. The following protocols describe the general procedures that would be employed.

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary tube method is a common and reliable technique for this measurement.

Methodology:

- **Sample Preparation:** A small amount of solid **Ethyl 4-ethoxybenzoate** (after being cooled below its melting point to solidify) is finely crushed into a powder.
- **Capillary Tube Packing:** A capillary tube, sealed at one end, is tapped open-end-down into the powdered sample to pack a small amount of the material into the bottom of the tube. The typical sample height is 2-4 mm.
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[7] For high-boiling-point compounds like **Ethyl 4-ethoxybenzoate**, the boiling point is often determined at reduced pressure to prevent decomposition at high temperatures.

Methodology (at Atmospheric Pressure):

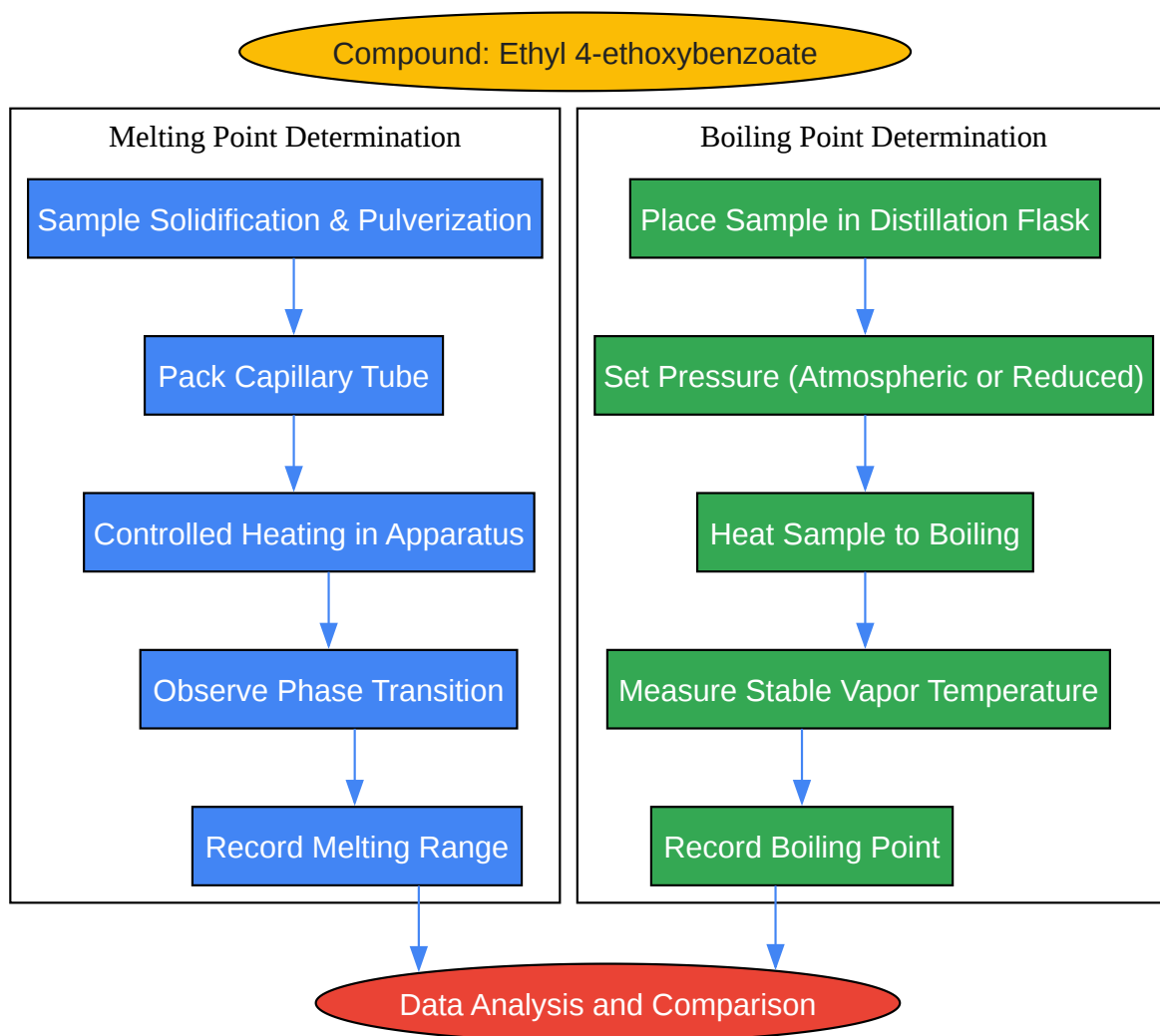
- **Apparatus Setup:** A small volume of liquid **Ethyl 4-ethoxybenzoate** is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.
- **Heating:** The flask is gently heated.
- **Equilibrium and Measurement:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize when the vapor is in equilibrium with the boiling liquid. This stable temperature is recorded as the boiling point.^[7]

Methodology (at Reduced Pressure):

- **Apparatus:** A vacuum distillation setup is used. This includes a distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump with a manometer to measure the pressure.
- **Procedure:** The procedure is similar to the atmospheric pressure determination, but the system is first evacuated to the desired pressure.
- **Data Recording:** The stable temperature at which the liquid boils at the recorded reduced pressure is the boiling point under those conditions.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a chemical compound such as **Ethyl 4-ethoxybenzoate**.



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Caption: Workflow for Melting and Boiling Point Determination.

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